

What is the structure of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate?

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Compound of Interest

Compound Name:	4,6-Dimethoxy-2-(phenoxy carbonyl)aminopyrimidin e
Cat. No.:	B1337488

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An In-depth Technical Guide to Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate, a key intermediate in the agrochemical industry.

Chemical Structure and Identification

Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is a chemical compound with the IUPAC name phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate.^{[1][2]} Its structure consists of a phenyl group linked to a carbamate functional group, which in turn is attached to a 4,6-dimethoxypyrimidine ring.

The core of the molecule is a pyrimidine ring, a six-membered heterocyclic aromatic ring containing two nitrogen atoms. This ring is substituted at the 2-position with a carbamate group and at the 4- and 6-positions with methoxy groups (-OCH₃). The carbamate group (-NHCOO-) links the pyrimidine ring to a phenyl group (-C₆H₅).

Synonyms:

- Phenyl (4,6-dimethoxypyrimidin-2-yl)carbamate^[1]

- Carbamic acid, N-(4,6-dimethoxy-2-pyrimidinyl)-, phenyl ester[2][3]
- **4,6-Dimethoxy-2-(phenoxy carbonyl) aminopyrimidine[3]**
- 2-((phenoxy carbonyl)amino)-4,6-dimethoxypyrimidine[2][4]

Physicochemical Properties

A summary of the key physicochemical properties of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₃ N ₃ O ₄	[1][2][3][4][5]
Molecular Weight	275.26 g/mol	[1][2][3][5]
CAS Number	89392-03-0	[1][2][3][4][5]
Appearance	Crystalline powder / solid	[1][2][3]
Melting Point	118.0 to 122.0 °C	[3]
Boiling Point	Approximately 250°C at 101,325 Pa	[3]
Water Solubility	61 mg/L at 20°C	[3]
LogP	2.1 at 25°C	[3]
Purity	97%	[1][6]

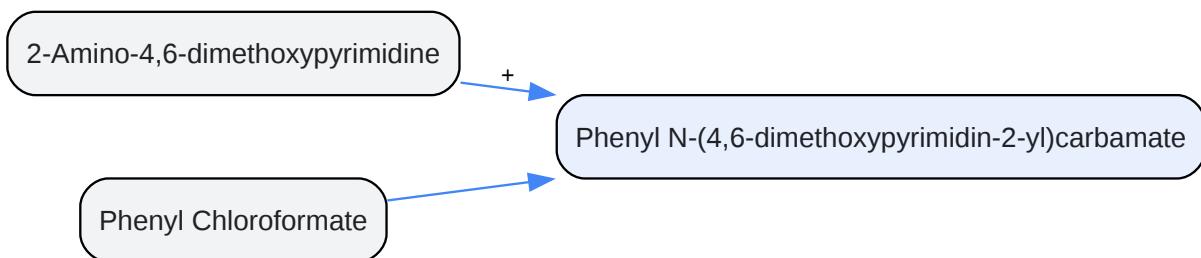
Synthesis

The primary method for the synthesis of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate involves the reaction of 2-Amino-4,6-dimethoxypyrimidine with phenyl chloroformate.[3][7] This reaction is typically conducted in an inert solvent.[7]

Experimental Protocol:

A general procedure for the synthesis is as follows:

- 2-Amino-4,6-dimethoxypyrimidine is dissolved in a suitable inert solvent, such as 1,4-dioxane.^[7]
- An acid receptor, for example, N,N-dimethylaniline, is added to the mixture.^[7]
- Phenyl chloroformate is then added to the reaction mixture, typically in a stoichiometric or slight excess amount.^[7]
- The reaction is carried out at a controlled temperature, for instance, between 20°C and 30°C.^[7]
- After the reaction is complete, the product, Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate, can be isolated and purified.



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Synthesis of Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate.

Applications

Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is a crucial intermediate in the agricultural chemical industry.^[3] Its primary application is in the synthesis of sulfonylurea herbicides.^{[3][8]} These herbicides are known for their high efficacy in controlling a wide range of weeds at low application rates, while exhibiting good crop selectivity.^[3] The compound also has applications in biochemical research, including studies on enzyme inhibition and receptor binding.^[8]

Safety Information

Phenyl N-(4,6-dimethoxypyrimidin-2-yl)carbamate is associated with certain hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as follows:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][6]
- Signal Word: Warning[1][6]
- Pictograms: GHS07 (Exclamation mark)[1][6]

Appropriate personal protective equipment should be used when handling this compound, and it should be stored in a dry, well-ventilated area.[1]

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